

# Proper Disposal of PI-1840: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *PI-1840*

Cat. No.: *B15565279*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the proper disposal of **PI-1840**, a proteasome inhibitor used in biochemical research.

## PI-1840: Key Data for Handling and Storage

The following table summarizes essential quantitative data for **PI-1840** (CAS 1401223-22-0), also known as Proteasome Inhibitor XXIII. This information is critical for safe handling and storage in a laboratory setting.

Property	Value	Source
CAS Number	1401223-22-0	[1][2]
Molecular Formula	C <sub>22</sub> H <sub>26</sub> N <sub>4</sub> O <sub>3</sub>	[3]
Molecular Weight	394.47 g/mol	[3]
Appearance	White solid	[3]
Solubility	Soluble in DMSO and ethanol; poorly soluble in aqueous solutions.	[3]
Hazard Classification	Not a hazardous substance or mixture according to Regulation (EC) No. 1272/2008.	[4]

## Experimental Protocol: Standard Operating Procedure for the Disposal of PI-1840

While **PI-1840** is not classified as a hazardous substance, it is imperative to follow a standardized procedure for its disposal to maintain laboratory safety and compliance with local regulations. This protocol outlines the step-by-step process for the proper disposal of **PI-1840**.

### 1. Personal Protective Equipment (PPE):

- Wear standard laboratory attire, including a lab coat, safety glasses, and nitrile gloves.

### 2. Waste Identification and Segregation:

- Unused PI-1840:** If the original container of **PI-1840** is to be disposed of, ensure it is clearly labeled with the chemical name ("Proteasome Inhibitor XXIII, **PI-1840**") and CAS number (1401223-22-0). Do not mix with other chemical waste.
- Contaminated Materials:** Any materials that have come into contact with **PI-1840**, such as pipette tips, centrifuge tubes, and gloves, should be considered chemical waste.

- Solutions: Solutions containing **PI-1840** should be collected in a designated, sealed, and clearly labeled waste container. The label should include the chemical name, concentration, and solvent.

### 3. Waste Collection and Storage:

- Collect all **PI-1840** waste in a designated, leak-proof container.
- Store the waste container in a well-ventilated area, away from incompatible materials.
- Ensure the waste container is kept closed when not in use.

### 4. Disposal Procedure:

- Waste material must be disposed of in accordance with all applicable national and local regulations.[\[4\]](#)
- It is recommended to use a certified chemical waste disposal service. Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.
- Handle uncleaned containers as you would the product itself.[\[4\]](#) Do not rinse empty containers into the drain unless specifically permitted by your local regulations.
- For returns of unused chemicals and containers, consult services such as Retrologistik, as suggested by some suppliers.[\[4\]](#)

## Disposal Workflow for PI-1840

The following diagram illustrates the logical workflow for the proper disposal of **PI-1840** in a laboratory setting.



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Caption: Logical workflow for the safe disposal of **PI-1840**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **PI-1840**, contributing to a secure research environment. Always consult your institution's specific guidelines and the most recent Safety Data Sheet for any chemical you handle.

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## References

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- To cite this document: BenchChem. [Proper Disposal of PI-1840: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15565279#pi-1840-proper-disposal-procedures]

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